

# Physical and chemical properties of 2-Ethoxypropanoyl chloride

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## Compound of Interest

Compound Name: 2-Ethoxypropanoyl chloride

Cat. No.: B15347068

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## An In-depth Technical Guide to 2-Ethoxypropanoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Ethoxypropanoyl chloride**. Due to the limited availability of direct experimental data for this specific compound, this guide leverages information on analogous compounds and established principles of organic chemistry to provide a thorough profile.

## Physical Properties

Quantitative data for **2-Ethoxypropanoyl chloride** is not readily available in published literature. The following table summarizes key physical properties, with values for the analogous compounds 2-chloropropionyl chloride and 3-ethoxypropanoyl chloride provided for comparison and estimation.

Property	2-Ethoxypropanoyl chloride (Estimated)	2-Chloropropionyl chloride	3-Ethoxypropanoyl chloride
Molecular Formula	C <sub>5</sub> H <sub>9</sub> ClO <sub>2</sub>	C <sub>3</sub> H <sub>4</sub> Cl <sub>2</sub> O	C <sub>5</sub> H <sub>9</sub> ClO <sub>2</sub>
Molecular Weight	136.58 g/mol	126.98 g/mol	136.58 g/mol <a href="#">[1]</a>
Boiling Point	130-150 °C	109-111 °C <a href="#">[2]</a>	Not Available
Density	~1.1 g/mL	1.308 g/mL at 25 °C <a href="#">[2]</a>	Not Available
Refractive Index	~1.43	n <sub>20</sub> /D 1.440 <a href="#">[2]</a>	Not Available

## Chemical Properties and Reactivity

**2-Ethoxypropanoyl chloride**, as an acyl chloride, is expected to be a reactive compound, susceptible to nucleophilic acyl substitution. It is likely a colorless to light yellow liquid and will react with water.

Key Reactivity:

- Hydrolysis: Reacts with water to form 2-ethoxypropanoic acid and hydrochloric acid.
- Alcoholysis: Reacts with alcohols to form the corresponding esters.
- Aminolysis: Reacts with primary and secondary amines to form amides.

## Synthesis

A definitive, published experimental protocol for the synthesis of **2-Ethoxypropanoyl chloride** is not available. However, it can be synthesized from its corresponding carboxylic acid, 2-ethoxypropanoic acid, using standard methods for the preparation of acyl chlorides.

General Experimental Protocol for Acyl Chloride Synthesis:

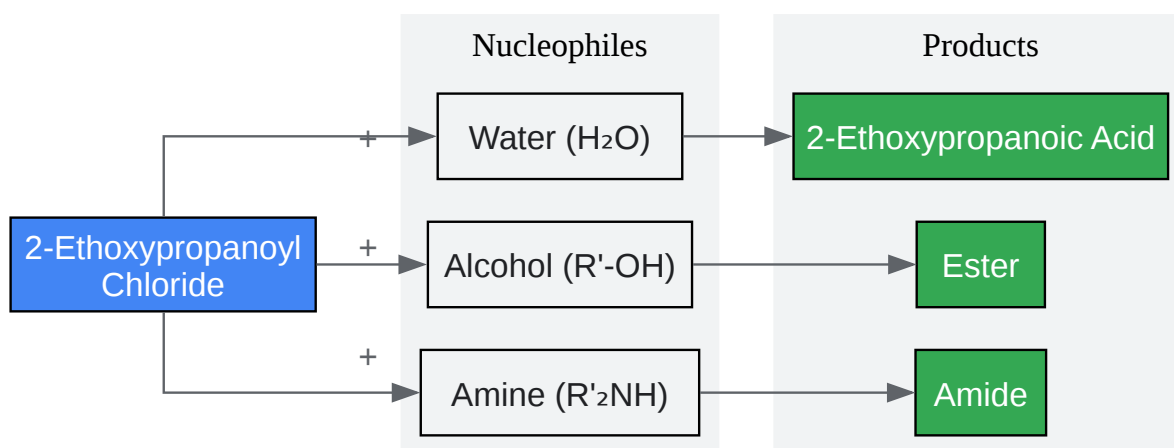
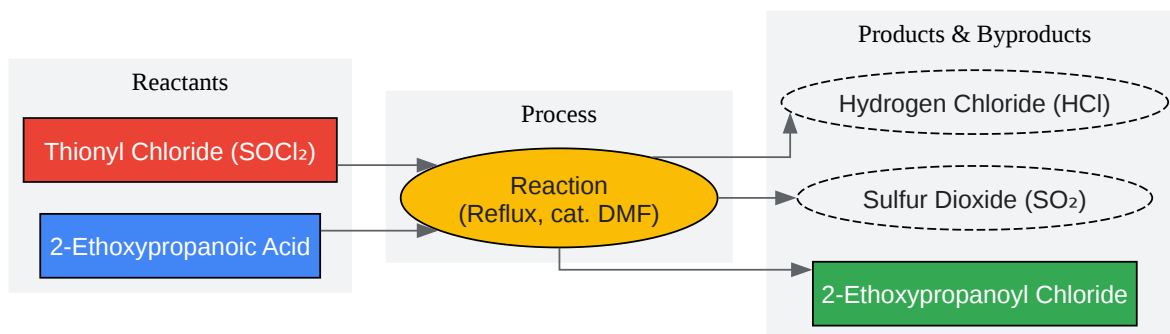
The conversion of a carboxylic acid to an acyl chloride is a common transformation in organic synthesis. Several reagents can be employed for this purpose, including thionyl chloride (SOCl<sub>2</sub>), phosphorus(V) chloride (PCl<sub>5</sub>), and oxalyl chloride ((COCl)<sub>2</sub>). [\[3\]](#)[\[4\]](#)[\[5\]](#)

Using Thionyl Chloride (SOCl<sub>2</sub>):

This is a widely used method due to the convenient removal of byproducts (SO<sub>2</sub> and HCl) as gases.<sup>[3][5]</sup>

- Reaction:  $\text{R-COOH} + \text{SOCl}_2 \rightarrow \text{R-COCl} + \text{SO}_2 + \text{HCl}$
- Procedure:
  - In a round-bottom flask equipped with a reflux condenser and a gas trap, add 2-ethoxypropanoic acid.
  - Slowly add an excess of thionyl chloride (typically 1.2-1.5 equivalents). A catalytic amount of N,N-dimethylformamide (DMF) can be added to accelerate the reaction.
  - The mixture is typically heated to reflux and the reaction progress is monitored by the cessation of gas evolution.
  - After the reaction is complete, the excess thionyl chloride is removed by distillation, often under reduced pressure, to yield the crude **2-ethoxypropanoyl chloride**.
  - Further purification can be achieved by fractional distillation.

Workflow for the Synthesis of **2-Ethoxypropanoyl Chloride**:



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## References

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